

Application Notes and Protocols for the Catalytic Conversion of 2,3-Dimethylphenol

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Compound of Interest

Compound Name: **2,3-Dimethylphenol**

Cat. No.: **B130000**

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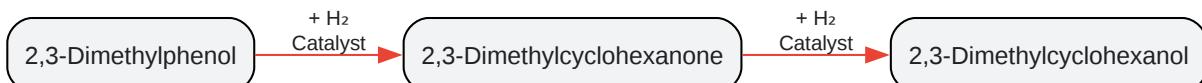
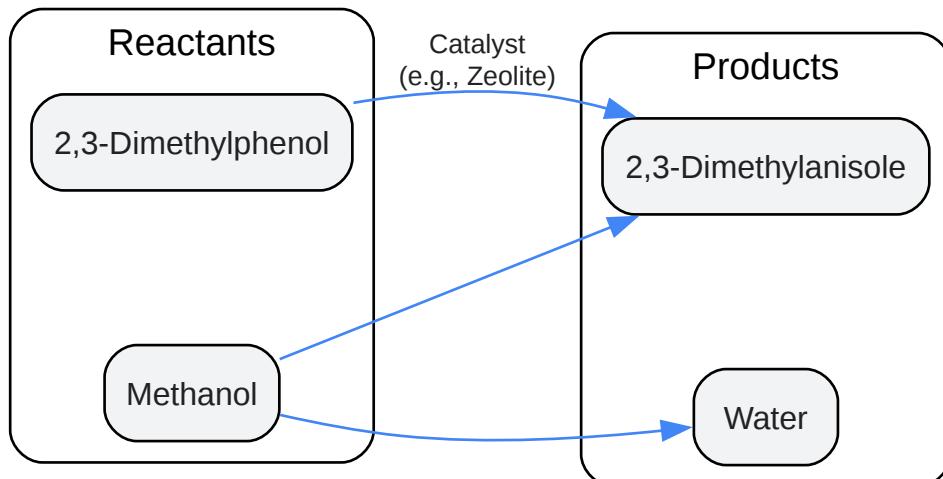
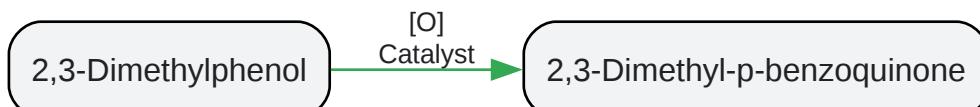
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the catalytic conversion of **2,3-dimethylphenol** into various valuable chemicals. The protocols outlined below are based on established methodologies and offer a starting point for laboratory-scale synthesis and process development.

Catalytic Oxidation of 2,3-Dimethylphenol to 2,3-Dimethyl-p-benzoquinone

The selective oxidation of **2,3-dimethylphenol** yields 2,3-dimethyl-p-benzoquinone, a key intermediate in the synthesis of fine chemicals and pharmaceuticals.

Reaction Pathway: Oxidation



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